

Application Note: Comprehensive NMR-Based Structural Elucidation of (Cyclopentylamino)(oxo)acetic Acid

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Compound of Interest

Compound Name: (Cyclopentylamino)(oxo)acetic acid
CAS No.: 183235-80-5
Cat. No.: B1289742

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Executive Summary & Introduction

(Cyclopentylamino)(oxo)acetic acid, also known as N-cyclopentyl oxamic acid, is a dicarbonyl compound featuring both an amide and a carboxylic acid moiety. Molecules within this structural class are valuable building blocks in medicinal chemistry, serving as scaffolds for synthesizing more complex therapeutic agents.[1][2] Given its dual functionality, precise structural verification is paramount to ensure purity, confirm identity, and understand its chemical behavior in subsequent synthetic steps or biological assays.

Nuclear Magnetic Resonance (NMR) spectroscopy stands as the "gold standard" for the unambiguous structural determination of organic molecules in solution.[3] This application note provides a comprehensive guide, detailing field-proven protocols for the acquisition and interpretation of one-dimensional (1D) and two-dimensional (2D) NMR spectra of **(Cyclopentylamino)(oxo)acetic acid**. We move beyond a simple listing of steps to explain the causality behind experimental choices, ensuring a robust and self-validating approach to

structural confirmation. The methodologies described herein are designed for accuracy, reproducibility, and depth of analysis, empowering researchers to confidently characterize this and structurally related molecules.

Foundational Principles: A Multi-Technique Approach

A single NMR experiment is often insufficient for complete structural assignment. A synergistic combination of experiments is required to piece together the molecular puzzle.

- ^1H NMR (Proton NMR): This is the initial and most sensitive experiment, providing information on the number of distinct proton environments, their chemical shifts (electronic environment), integration (relative number of protons), and multiplicity (spin-spin coupling to neighboring protons).^[3]
- ^{13}C NMR (Carbon NMR): This experiment reveals the number of unique carbon environments. While less sensitive than ^1H NMR, it is critical for identifying quaternary carbons (like carbonyls) and mapping the carbon skeleton.
- 2D COSY (Correlation Spectroscopy): Establishes proton-proton coupling correlations, allowing for the identification of adjacent protons within a spin system (e.g., tracing the connectivity within the cyclopentyl ring).
- 2D HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal with the signal of the carbon atom to which it is directly attached. This is a powerful tool for assigning carbon resonances based on their known proton assignments.
- 2D HMBC (Heteronuclear Multiple Bond Correlation): Detects longer-range (typically 2-3 bond) correlations between protons and carbons. This experiment is indispensable for connecting molecular fragments and, crucially, for assigning quaternary carbons by correlating them to nearby protons.

The logical flow of these experiments provides a cross-validating system for complete and confident structural assignment.

Experimental Protocol: From Sample Preparation to Data Acquisition

This section outlines the detailed, step-by-step methodology for preparing a high-quality sample and acquiring a full suite of NMR data.

Materials and Reagents

- **(Cyclopentylamino)(oxo)acetic acid** (5-25 mg for ^1H ; 50-100 mg for ^{13}C)[[4](#)]
- Deuterated Dimethyl Sulfoxide (DMSO-d_6), $\geq 99.8\%$ D
- Tetramethylsilane (TMS) or residual solvent signal for referencing
- High-quality 5 mm NMR tubes
- Pasteur pipette with cotton or glass wool plug

Protocol 1: Sample Preparation

The choice of solvent is the most critical decision in sample preparation. DMSO-d_6 is selected for its excellent solvating power for polar molecules containing both amide and carboxylic acid groups. A key advantage is its ability to slow the chemical exchange of labile N-H and O-H protons, often allowing them to be observed as distinct, and sometimes coupled, signals.[[5](#)]

Step-by-Step Procedure:

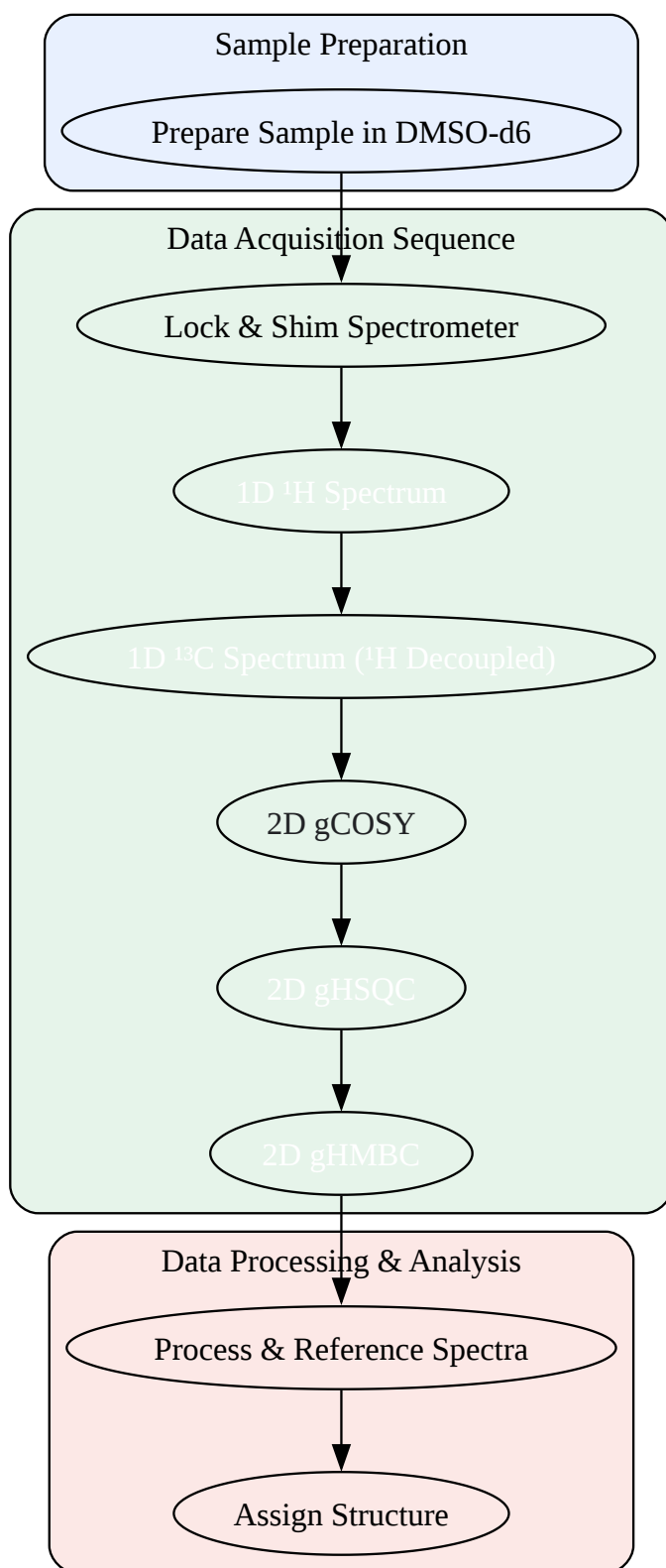
- **Weighing the Sample:** Accurately weigh 10-15 mg of **(Cyclopentylamino)(oxo)acetic acid** directly into a clean, dry vial. This amount provides a good concentration for both routine ^1H and more demanding 2D experiments without requiring excessively long acquisition times.[[6](#)]
- **Solvent Addition:** Add approximately 0.6 mL of DMSO-d_6 to the vial.
- **Dissolution:** Gently vortex or agitate the vial until the sample is fully dissolved. A clear, homogenous solution is essential for acquiring high-resolution spectra.
- **Filtration and Transfer:** To remove any particulate matter that can degrade spectral quality, filter the solution into the NMR tube using a Pasteur pipette with a small, tightly packed plug

of glass wool.^[7] The final sample height in the tube should be approximately 4-5 cm.^[7]

- Capping and Cleaning: Securely cap the NMR tube to prevent contamination or solvent evaporation. Before insertion into the spectrometer, wipe the outside of the tube with a lint-free tissue dampened with isopropanol or acetone to remove any dust or fingerprints.^[6]

Protocol 2: NMR Spectrometer Setup and Data Acquisition

The following parameters are provided as a robust starting point for a 400 MHz or 500 MHz spectrometer. Optimization may be required based on the specific instrument and sample concentration.



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Table 1: Recommended NMR Acquisition Parameters (400 MHz Spectrometer)

Experiment	Pulse Program	Spectral Width (ppm)	Acquisition Time (s)	Relaxation Delay (s)	Number of Scans	Purpose
^1H	zg30	16	~4.0	2.0	16	Quantitative and qualitative proton analysis.
^{13}C	zgpg30	240	~1.1	2.0	1024	Carbon skeleton mapping.
COSY	cosygpprqf	16 x 16	~0.13	2.0	4	Identifies ^1H - ^1H spin systems.
HSQC	hsqcedetg psisp2.2	16 x 220	~0.13	2.0	8	Correlates ^1H to directly attached ^{13}C .
HMBC	hmbcgpnd qf	16 x 240	~0.13	2.0	16	Maps long-range ^1H - ^{13}C correlations (2-3 bonds).

Data Analysis & Spectral Interpretation: A Predictive Guide

Based on the known structure of **(Cyclopentylamino)(oxo)acetic acid**, we can predict the key features of its NMR spectra. This predictive analysis serves as a template for interpreting the acquired data.

Structure:

- Cyclopentyl Group: Contains one methine (CH) proton and four methylene (CH₂) groups (eight protons total).
- Amide Linkage: One N-H proton.
- Oxoacetic Acid Moiety: One carboxylic acid (COOH) proton and two carbonyl (C=O) carbons.

Predicted ¹H NMR Spectrum (DMSO-d₆)

- ~12.0-13.0 ppm (Broad singlet, 1H): This very downfield and broad signal is characteristic of the carboxylic acid proton (-COOH).[8] Its breadth is due to chemical exchange and hydrogen bonding.
- ~8.5-9.0 ppm (Doublet, 1H): The amide proton (-NH). In DMSO-d₆, it is often observed as a doublet due to coupling with the adjacent methine proton of the cyclopentyl ring.[9]
- ~4.0-4.2 ppm (Multiplet, 1H): The methine proton on the cyclopentyl ring (α to the nitrogen). It is deshielded by the adjacent electron-withdrawing amide group and will appear as a multiplet due to coupling with the NH proton and the four adjacent CH₂ protons.
- ~1.4-2.0 ppm (Multiplets, 8H): A complex series of overlapping multiplets corresponding to the four sets of methylene protons on the cyclopentyl ring. The two CH₂ groups adjacent to the methine carbon will be further downfield than the two β-CH₂ groups.

Predicted ¹³C NMR Spectrum (DMSO-d₆)

- ~165-170 ppm: Carboxylic acid carbonyl carbon (-COOH).
- ~158-162 ppm: Amide carbonyl carbon (-NH-CO-). Carbonyl carbons in amides and acids are typically found in the 160-185 ppm region.[8]
- ~55-60 ppm: Methine carbon of the cyclopentyl ring (α to nitrogen).
- ~30-35 ppm: The two methylene carbons adjacent (β) to the methine carbon.

- ~22-25 ppm: The two methylene carbons furthest (γ) from the methine carbon.

Validating the Structure with 2D NMR

The true power of this protocol lies in using 2D NMR to connect the predicted signals into a single, validated structure.

```
// Invisible nodes for arrow origins H_N [pos="1.5,1.5!", shape=point, style=invis]; H_alpha [pos="1.5,0.9!", shape=point, style=invis]; H_beta [pos="1.5,0.3!", shape=point, style=invis];

// Edges from invisible proton nodes to carbon record fields H_N -> struct:c1 [label=" H(N) -> C(Amide)", fontcolor="#202124", fontsize=9]; H_alpha -> struct:c1 [label=" H( $\alpha$ ) -> C(Amide)", fontcolor="#202124", fontsize=9]; H_alpha -> struct:c2 [label=" H( $\alpha$ ) -> C(Acid)", fontcolor="#202124", fontsize=9, style=dashed, color="#4285F4"]; H_beta -> struct:c1 [label=" H( $\beta$ ) -> C(Amide)", fontcolor="#202124", fontsize=9, style=dashed, color="#4285F4"]; } caption [label="Figure 2: Key Expected HMBC Correlations", shape=plaintext, fontname="Arial", fontsize=10];
```

- COSY Analysis: Will show a clear correlation path from the methine proton (~4.1 ppm) to the adjacent methylene protons (~1.8-2.0 ppm), and further correlations between the different methylene protons, confirming the integrity of the cyclopentyl ring system.
- HSQC Analysis: Will unambiguously link each proton signal to its carbon signal: H-methine (~4.1 ppm) to C-methine (~55-60 ppm), and the various H-methylene signals to their respective C-methylene signals.
- HMBC Analysis (Critical for Confirmation): This is the final piece of the puzzle.
 - Amide Carbon Assignment: The amide proton (~8.8 ppm) should show a strong 2-bond correlation to the amide carbonyl carbon (~160 ppm). The methine proton (~4.1 ppm) will also show a correlation to this same carbon.
 - Acid Carbon Assignment: The methine proton (~4.1 ppm) might show a weak 3-bond correlation to the carboxylic acid carbonyl carbon (~167 ppm), definitively linking the cyclopentylamino fragment to the oxoacetic acid moiety.

- Connectivity Confirmation: Protons on the β -carbons of the cyclopentyl ring will show correlations to the α -carbon, further solidifying the ring assignments.

Trustworthiness & Self-Validation

This protocol is designed as a self-validating system. The ^1H and ^{13}C spectra provide the fundamental data points (the "what"). The COSY spectrum connects the proton framework (the "how protons are arranged"). The HSQC links the proton and carbon data. Finally, the HMBC provides the overarching connectivity, linking fragments and confirming the positions of non-protonated carbons. An assignment is considered trustworthy only when the data from all five experiments are in complete agreement. Any discrepancy would immediately signal an incorrect structure or the presence of a significant impurity.

Conclusion

The suite of NMR experiments detailed in this application note provides a robust, reliable, and comprehensive methodology for the structural elucidation of **(Cyclopentylamino)(oxo)acetic acid**. By systematically acquiring and interpreting 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) spectra, researchers in drug discovery and chemical synthesis can achieve unambiguous confirmation of molecular identity and purity. This multi-faceted approach ensures the highest level of scientific integrity and provides the foundational data necessary for publication, patent filing, and advancing a compound through the development pipeline.

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